

Application Notes and Protocols for TC-G 1005 in db/db Mice

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TC-G 1005

Cat. No.: B15605227

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the recommended dosage and experimental protocols for the use of **TC-G 1005**, a potent and selective TGR5 agonist, in db/db mice, a widely used model for type 2 diabetes.

Introduction

TC-G 1005 is a small molecule agonist of the Takeda G protein-coupled receptor 5 (TGR5), also known as the G protein-coupled bile acid receptor 1 (GPBAR1).^[1] Activation of TGR5 in enteroendocrine L-cells stimulates the secretion of glucagon-like peptide-1 (GLP-1), an incretin hormone that plays a crucial role in glucose homeostasis.^{[2][3]} GLP-1 enhances insulin secretion, suppresses glucagon release, and slows gastric emptying, thereby contributing to lower blood glucose levels.^[2] **TC-G 1005** is orally bioavailable and has demonstrated significant glucose-lowering effects in diabetic mouse models.^{[4][5]}

Quantitative Data Summary

The following tables summarize the in vivo efficacy of **TC-G 1005** in mouse models.

Table 1: Effect of a Single Oral Dose of **TC-G 1005** on Blood Glucose in db/db Mice^{[5][6]}

Time Point (hours)	Blood Glucose Reduction (%)
4	Significant
6	Significant
10	Significant
24	Significant

Note: A single oral dose of 50 mg/kg was administered.

Table 2: Effect of a Single Oral Dose of **TC-G 1005** on Plasma Active GLP-1 Levels in ICR Mice^{[5][7]}

Dosage (mg/kg)	Increase in Plasma Active GLP-1 (%)
25	31
50	96
100	282

Recommended Dosage for db/db Mice

Based on available data, a single oral dose of 50 mg/kg of **TC-G 1005** has been shown to be effective in significantly reducing blood glucose levels in db/db mice for up to 24 hours.^{[5][6]}

Experimental Protocols

Protocol 1: Preparation of TC-G 1005 for Oral Administration

This protocol provides two options for formulating **TC-G 1005** for oral gavage in mice.

Vehicle Formulation 1: Aqueous Suspension^[5]

Materials:

- **TC-G 1005** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **TC-G 1005** in DMSO (e.g., 25 mg/mL).
- To prepare a 1 mL working solution, add 100 µL of the DMSO stock solution to 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 to the mixture and mix until uniform.
- Add 450 µL of saline to bring the final volume to 1 mL and mix thoroughly. The final vehicle composition will be 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.

Vehicle Formulation 2: Corn Oil Suspension[5]

Materials:

- **TC-G 1005** powder
- Dimethyl sulfoxide (DMSO)
- Corn oil

Procedure:

- Prepare a stock solution of **TC-G 1005** in DMSO.
- Add 100 µL of the DMSO stock solution to 900 µL of corn oil to achieve the final desired concentration. The final vehicle composition will be 10% DMSO and 90% corn oil.

Protocol 2: In Vivo Efficacy Study in db/db Mice

This protocol outlines the procedure for evaluating the glucose-lowering effects of **TC-G 1005** in a db/db mouse model.

Animals:

- Male db/db mice
- Age-matched male non-diabetic control mice (e.g., C57BL/6J)

Procedure:

- Acclimate the animals for at least one week before the experiment.
- House the animals in a temperature-controlled environment with a 12-hour light/dark cycle and provide ad libitum access to standard chow and water.
- Fast the mice overnight (approximately 16-18 hours) before the experiment, ensuring continued access to water.[\[4\]](#)
- Record the baseline body weight of each mouse.
- Administer a single oral dose of **TC-G 1005** (50 mg/kg) or the vehicle control to the respective groups of mice via oral gavage.
- Measure blood glucose levels from tail vein blood at baseline (0 hours) and at specified time points post-administration (e.g., 4, 6, 10, and 24 hours).[\[5\]](#)
- Blood glucose can be measured using a standard glucometer.[\[4\]](#)[\[7\]](#)

Protocol 3: Oral Glucose Tolerance Test (OGTT)

This protocol is used to assess the effect of **TC-G 1005** on glucose tolerance.

Procedure:

- Fast the mice overnight (16-18 hours) with free access to water.[\[4\]](#)

- Administer **TC-G 1005** (e.g., 50 mg/kg) or vehicle orally 30-60 minutes prior to the glucose challenge.
- At time 0, administer a glucose solution (e.g., 2 g/kg body weight) via oral gavage.[1]
- Collect blood samples from the tail vein at 0, 15, 30, 60, and 120 minutes after the glucose administration.[1][4]
- Measure blood glucose levels at each time point.

Protocol 4: Plasma GLP-1 Measurement

This protocol describes the procedure for measuring changes in plasma GLP-1 levels following **TC-G 1005** administration.

Procedure:

- Fast mice as described in the previous protocols.
- Administer **TC-G 1005** (e.g., 25, 50, or 100 mg/kg) or vehicle orally.
- At a specified time point after administration (e.g., 30 minutes), collect blood via cardiac puncture or from the retro-orbital sinus into tubes containing a DPP-4 inhibitor (to prevent GLP-1 degradation) and an anticoagulant (e.g., EDTA).
- Centrifuge the blood samples to separate the plasma.
- Store the plasma samples at -80°C until analysis.
- Measure active GLP-1 levels in the plasma using a commercially available ELISA kit, following the manufacturer's instructions.

Visualizations

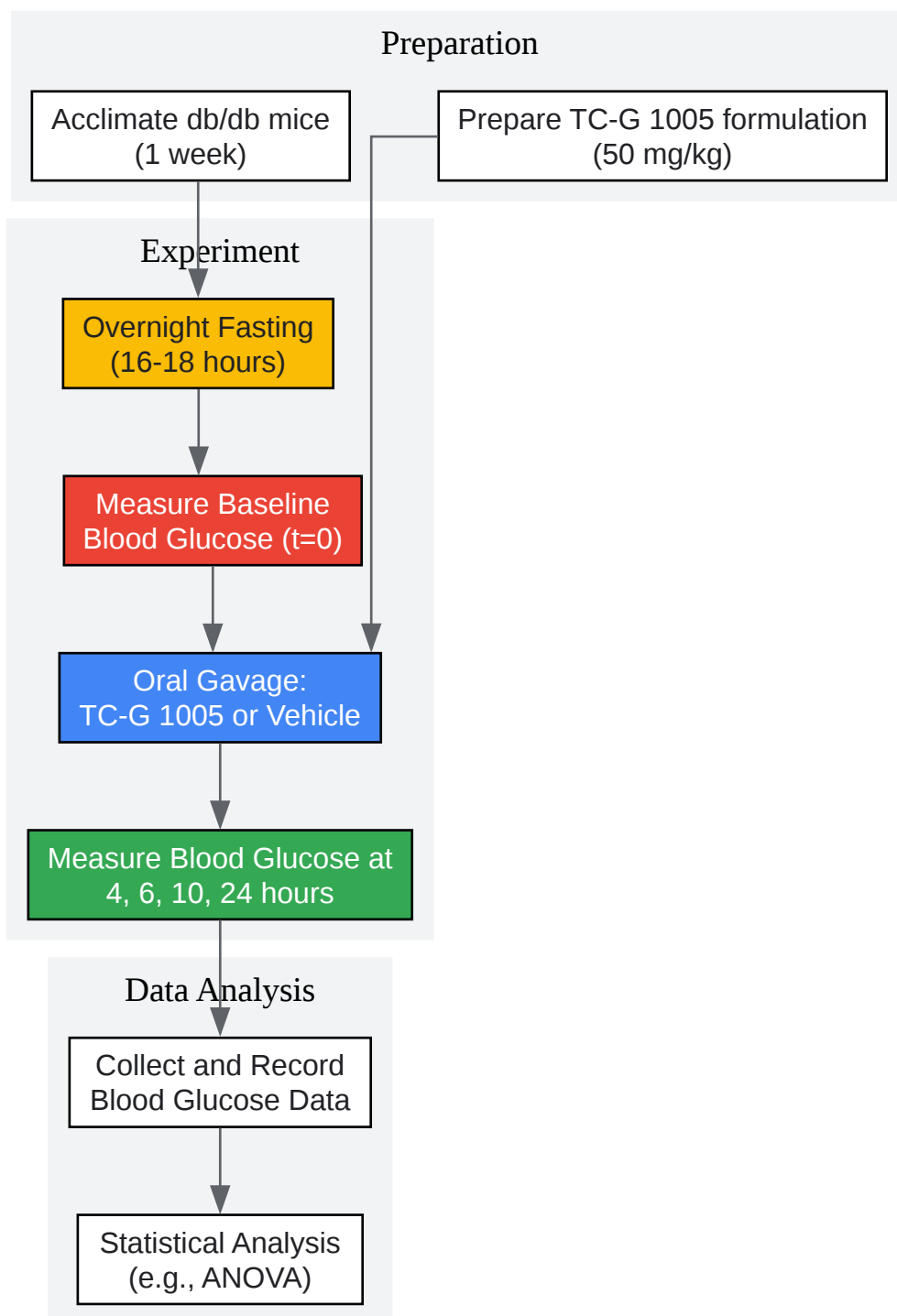
Signaling Pathway of TC-G 1005



[Click to download full resolution via product page](#)

Caption: **TC-G 1005** signaling pathway leading to lower blood glucose.

Experimental Workflow for In Vivo Efficacy Study



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating **TC-G 1005** efficacy in db/db mice.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tierschutz.uzh.ch [tierschutz.uzh.ch]
- 2. Discovery of Orally Efficacious Tetrahydrobenzimidazoles as TGR5 Agonists for Type 2 Diabetes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Chronic Exposure to GLP-1 Increases GLP-1 Synthesis and Release in a Pancreatic Alpha Cell Line (α -TC1): Evidence of a Direct Effect of GLP-1 on Pancreatic Alpha Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. mmpc.org [mmpc.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. TC-G 1005 | TGR5 Agonist | MCE [medchemexpress.cn]
- 7. vmmpc.org [vmmpc.org]
- To cite this document: BenchChem. [Application Notes and Protocols for TC-G 1005 in db/db Mice]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15605227/docs#application-notes-and-protocols-for-tc-g-1005-in-db-db-mice>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)